

Application Notes and Protocols: (R,R)-NORPHOS-Rh in Asymmetric Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R,R)-NORPHOS-Rh

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Introduction

The development of chiral catalysts for asymmetric synthesis is a cornerstone of modern organic chemistry, enabling the selective production of single enantiomers of chiral molecules. This is of paramount importance in the pharmaceutical industry, where the therapeutic activity and toxicological profile of a drug are often dictated by its stereochemistry. Among the privileged chiral ligands developed for transition metal catalysis, (R,R)-NORPHOS, a C₂-symmetric bis-phosphine ligand, has demonstrated exceptional efficacy in a variety of rhodium-catalyzed asymmetric transformations.

This document provides a detailed overview of the substrate scope of the (R,R)-NORPHOS-Rh catalyst system, with a primary focus on its application in the asymmetric hydrogenation of prochiral olefins. Quantitative data on enantiomeric excess (ee%), yields, and reaction conditions are summarized for easy reference. Furthermore, detailed experimental protocols for key transformations are provided to facilitate the practical application of this versatile catalyst.

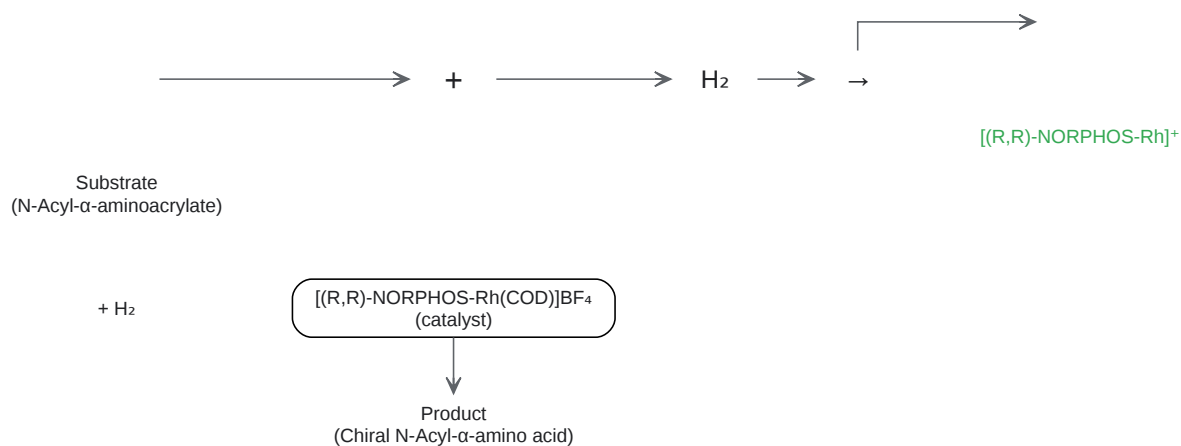
Asymmetric Hydrogenation of N-Acyl- α -Aminoacrylates

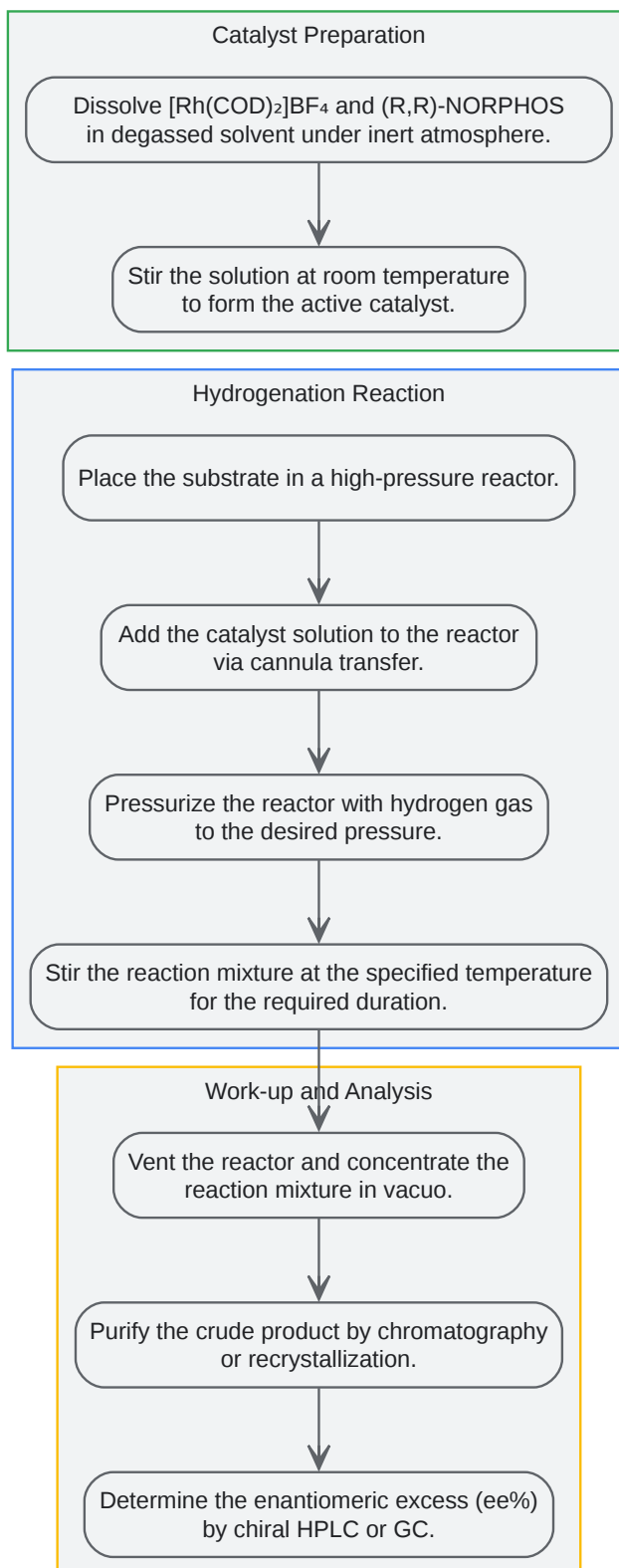
The asymmetric hydrogenation of N-acyl- α -aminoacrylates is a fundamental and widely utilized method for the synthesis of enantiomerically enriched α -amino acids, which are crucial building

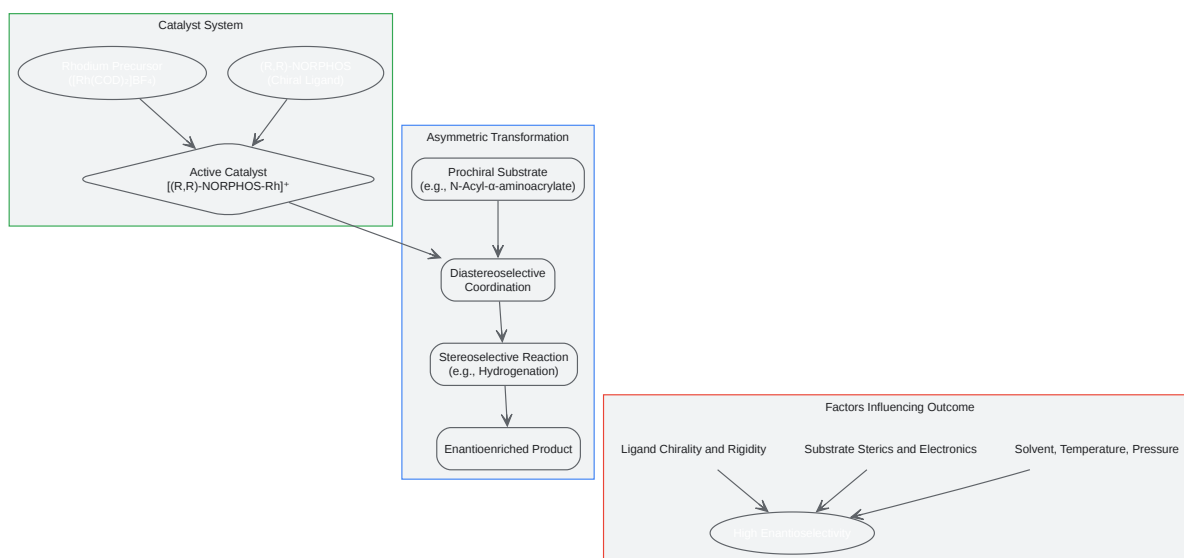
blocks for peptides, pharmaceuticals, and other biologically active molecules. The rhodium complex of (R,R)-NORPHOS has proven to be a highly effective catalyst for this transformation, affording excellent enantioselectivities for a range of substrates.

Substrate Scope and Performance

The **(R,R)-NORPHOS-Rh** catalyst exhibits a broad substrate scope for the asymmetric hydrogenation of N-acyl- α -aminoacrylates, consistently delivering high enantiomeric excesses. The general reaction is depicted below:







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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com